

Tetratetracontane: A Comprehensive Technical Guide on its Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetratetracontane

Cat. No.: B166393

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetratetracontane (C₄₄H₉₀) is a long-chain, unbranched alkane that has garnered interest in various scientific fields due to its presence in natural sources and its potential applications in materials science and pharmacology. This technical guide provides an in-depth overview of the discovery, history, synthesis, and characterization of **Tetratetracontane**, tailored for researchers, scientists, and drug development professionals. The document summarizes key quantitative data, details experimental protocols, and provides visualizations of experimental workflows and logical relationships.

Discovery and History

While the specific individual and date of the initial discovery of **Tetratetracontane** are not prominently documented in readily available literature, early research into the composition of natural waxes and the synthesis of long-chain hydrocarbons laid the groundwork for its identification. A significant early report on the synthesis of several crystalline aliphatic hydrocarbons, including long-chain alkanes, was published by Becker and Strating in 1940, which is a key reference in the history of the chemical synthesis of such molecules.^{[1][2][3][4][5]} **Tetratetracontane** is a naturally occurring compound found in a variety of plant species, including *Euphorbia macroclada*, as well as in propolis and as a metabolite of some fungi. Its presence in these natural sources has driven research into its biological activities.

Physicochemical Properties

Tetratetracontane is a solid at room temperature with a high melting and boiling point, characteristic of long-chain alkanes. Its nonpolar nature dictates its solubility in nonpolar organic solvents and its insolubility in water. A summary of its key quantitative properties is presented in the tables below.

Table 1: General and Physical Properties of Tetratetracontane

Property	Value	Source
CAS Number	7098-22-8	
Molecular Formula	C ₄₄ H ₉₀	
Molecular Weight	619.19 g/mol	
Melting Point	85-88 °C	
Boiling Point	547 °C (estimated)	
Appearance	White to almost white powder	

Table 2: Thermodynamic Properties of Tetratetracontane

Property	Value	Source
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	145.5 kJ/mol at 360.9 K	
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	223.7 \pm 0.9 kJ/mol	

Experimental Protocols

The following sections detail the methodologies for the synthesis of **Tetratetracontane** and its extraction and analysis from natural sources.

Synthesis of Tetratetracontane via Catalytic Hydrogenation

A common method for the synthesis of **Tetratetracontane** is the catalytic hydrogenation of its corresponding alkene, tetratetracont-1-ene. This process involves the addition of hydrogen across the double bond in the presence of a metal catalyst.

Materials:

- Tetratetracont-1-ene
- Palladium on carbon (10% Pd/C)
- Ethanol (or other suitable protic solvent)
- Hydrogen gas (H₂)
- Argon or Nitrogen gas (for inert atmosphere)
- Round-bottom flask
- Stir bar
- Septum
- Hydrogen balloon
- Celite

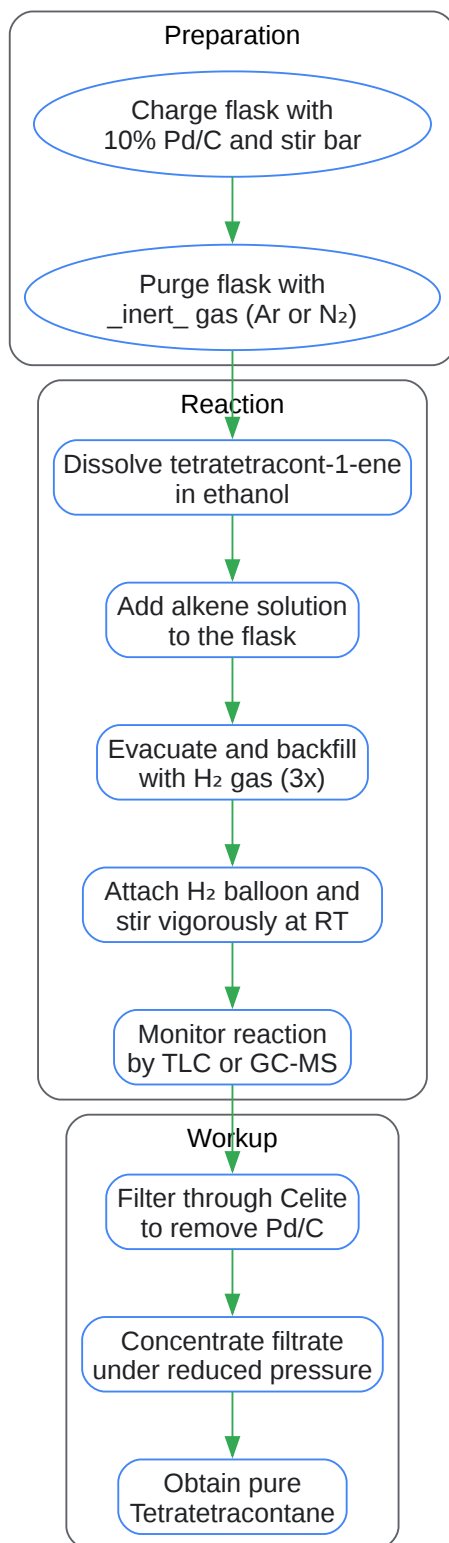
Procedure:

- Preparation of the Reaction Vessel: Place a magnetic stir bar and the 10% Pd/C catalyst (typically 5-10% by weight of the alkene) into a round-bottom flask. The flask should be purged with an inert gas (Argon or Nitrogen) to remove oxygen.
- Addition of Reactants: Dissolve tetratetracont-1-ene in a suitable solvent, such as ethanol, and add it to the reaction flask. Protic solvents are generally preferred as they can accelerate the reaction rate.
- Hydrogenation: The flask is then evacuated and backfilled with hydrogen gas. This cycle is repeated multiple times to ensure the atmosphere is saturated with hydrogen. A hydrogen-

filled balloon is then attached to the flask to maintain a positive pressure of hydrogen.

- Reaction: The reaction mixture is stirred vigorously at room temperature. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Upon completion, the reaction mixture is filtered through a pad of Celite to remove the Pd/C catalyst. The filtrate is then concentrated under reduced pressure to yield **Tetratetracontane**.

Workflow for the Synthesis of Tetratetracontane via Catalytic Hydrogenation

[Click to download full resolution via product page](#)Synthesis of **Tetratetracontane** via Catalytic Hydrogenation.

Extraction and Analysis of Tetratetracontane from *Euphorbia macroclada*

Tetratetracontane is a known constituent of the essential oils of *Euphorbia macroclada*. The following protocol outlines the extraction and subsequent analysis of **Tetratetracontane** from this plant source.

Materials:

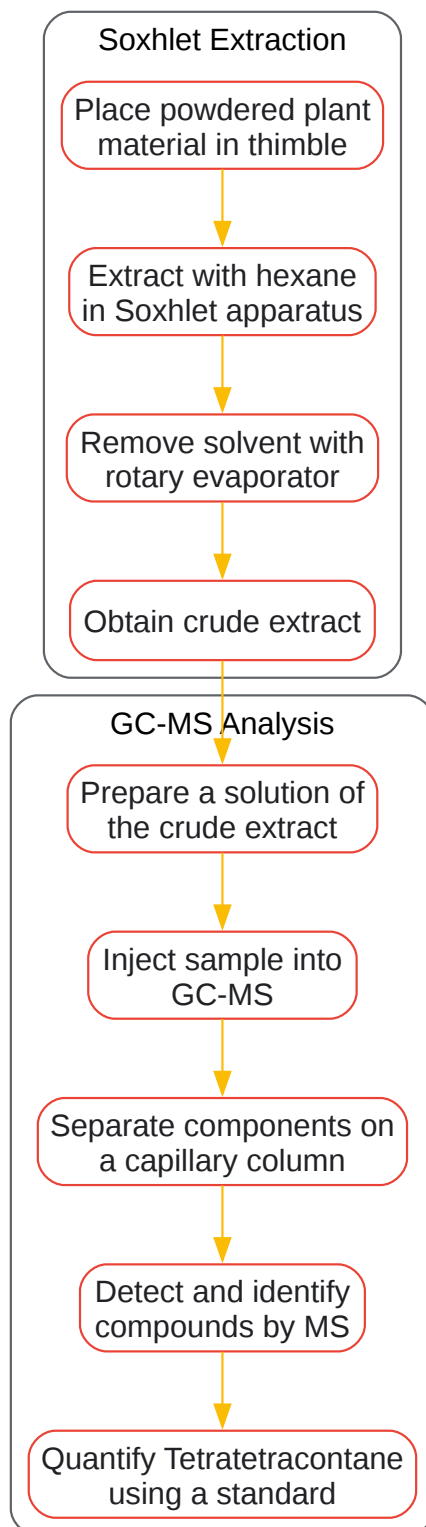
- Dried and powdered plant material of *Euphorbia macroclada*
- Hexane (or another suitable nonpolar solvent)
- Soxhlet apparatus (thimble, flask, condenser)
- Heating mantle
- Rotary evaporator
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- Soxhlet Extraction:
 - A known amount of the dried and powdered plant material is placed in a cellulose thimble.
 - The thimble is placed in the Soxhlet extractor.
 - The round-bottom flask is filled with hexane, and the apparatus is assembled.
 - The solvent is heated to its boiling point, and the extraction is allowed to proceed for several hours (e.g., 8 hours).
 - After extraction, the apparatus is cooled, and the solvent containing the extracted compounds is collected.
 - The solvent is removed using a rotary evaporator to yield the crude extract.

- GC-MS Analysis:
 - Sample Preparation: A solution of the crude extract is prepared in a suitable solvent (e.g., hexane) at a known concentration.
 - Injection: A small volume (e.g., 1 μ L) of the sample solution is injected into the GC-MS system.
 - Chromatographic Separation: The components of the extract are separated on a capillary column (e.g., DB-5ms). The oven temperature is programmed to ramp from a low initial temperature to a high final temperature to ensure the elution of all compounds.
 - Mass Spectrometric Detection: As the compounds elute from the column, they are ionized and fragmented in the mass spectrometer. The resulting mass spectrum provides a unique fingerprint for each compound.
 - Identification and Quantification: **Tetratetracontane** is identified by comparing its retention time and mass spectrum to that of a known standard. Quantification can be achieved by creating a calibration curve with standards of known concentrations.

Workflow for Extraction and Analysis of Tetratetracontane

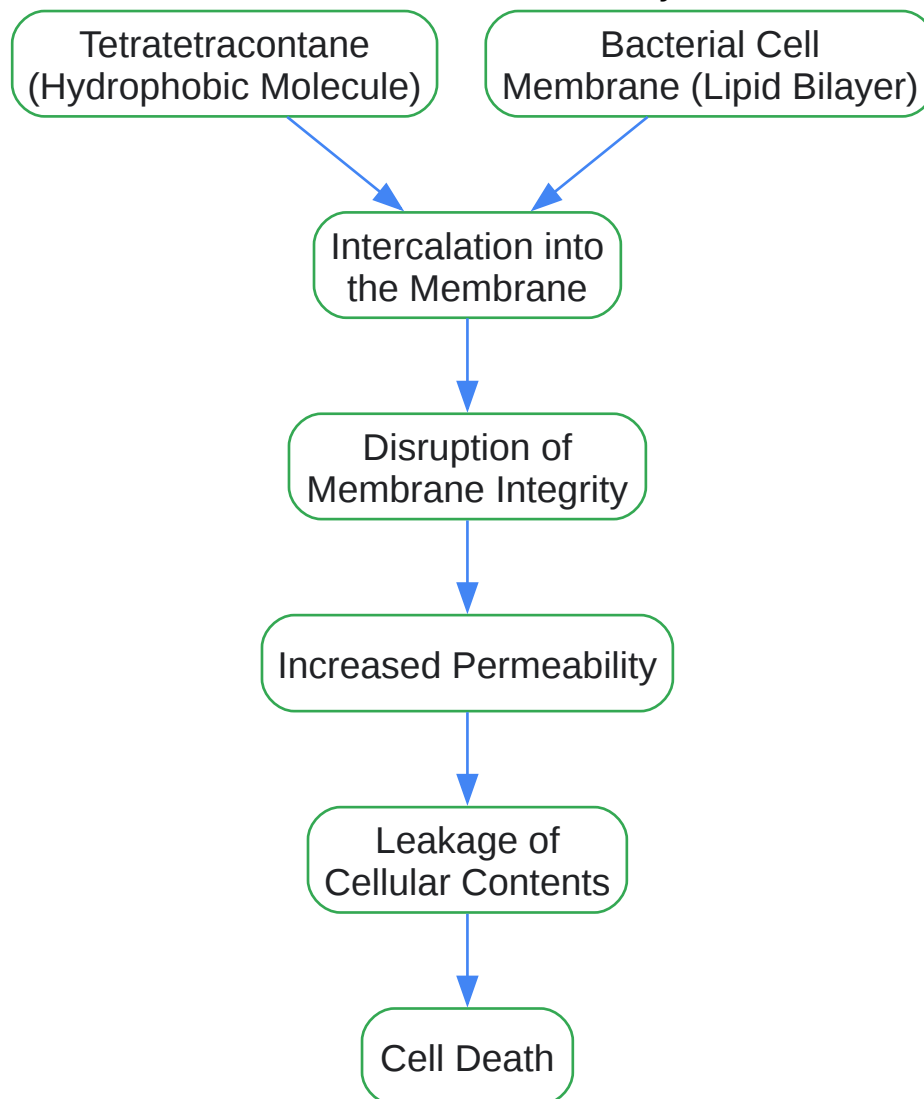
[Click to download full resolution via product page](#)Extraction and Analysis of **Tetratetracontane** from a Plant Source.

Biological Activities and Mechanism of Action

While specific biological signaling pathways involving **Tetratetracontane** have not been extensively elucidated, long-chain alkanes are known to exhibit antimicrobial and antioxidant properties. The proposed mechanisms for these activities are generally attributed to their physicochemical properties.

- **Antimicrobial Activity:** The hydrophobic nature of long-chain alkanes allows them to intercalate into the lipid bilayer of bacterial cell membranes. This disruption of the membrane can lead to increased permeability, leakage of cellular contents, and ultimately, cell death. The effectiveness of this mechanism is often dependent on the chain length of the alkane.
- **Antioxidant Activity:** The antioxidant activity of saturated alkanes is less direct than that of compounds with readily donatable hydrogen atoms. However, they can contribute to the overall antioxidant capacity of a mixture by acting as a nonpolar matrix that can trap free radicals. In the context of lipid peroxidation, the presence of long-chain alkanes can disrupt the propagation of radical chain reactions within lipid membranes.

Proposed Mechanism of Antimicrobial Activity of Tetratetracontane

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Proposed Antimicrobial Mechanism of **Tetratetracontane**.

Conclusion

Tetratetracontane, a long-chain alkane with a history rooted in the early exploration of natural product chemistry and organic synthesis, continues to be a molecule of interest. Its presence in various natural sources and its simple, well-defined chemical structure make it a valuable standard for analytical methods and a subject for the study of the biological activities of long-chain hydrocarbons. The detailed experimental protocols and workflows provided in this guide offer a practical resource for researchers engaged in the synthesis, isolation, and

characterization of **Tetratetracontane** and related compounds. Further research is warranted to fully elucidate the specific biological signaling pathways that may be modulated by this and other long-chain alkanes, which could open new avenues for their application in drug development and materials science.

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- To cite this document: BenchChem. [Tetratetracontane: A Comprehensive Technical Guide on its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166393#discovery-and-history-of-tetratetracontane\]](https://www.benchchem.com/product/b166393#discovery-and-history-of-tetratetracontane)

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